

Essential Safety and Logistical Information for Handling Z-360 (Nastorazepide)

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Compound of Interest

Compound Name: Z-360

Cat. No.: B1260678

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For researchers, scientists, and drug development professionals, the safe and effective handling of chemical compounds is paramount. This document provides essential procedural guidance for the personal protective equipment (PPE), operational handling, and disposal of **Z-360** (also known as Nastorazepide), a potent and orally active gastrin/CCK-2 receptor antagonist.[1][2] Adherence to these guidelines is critical to ensure laboratory safety and experimental integrity.

Hazard Identification and Classification

Z-360 is classified with several hazards that necessitate careful handling.[3] Understanding these classifications is the first step in implementing appropriate safety measures.

GHS Classification:

- Skin Irritation (Category 2)[3]
- Serious Eye Damage (Category 1)[3]
- Respiratory Sensitization (Category 1)
- Skin Sensitization (Category 1)
- Germ Cell Mutagenicity (Category 2)
- Reproductive Toxicity (Category 2)

- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System[3]
- Chronic Aquatic Toxicity (Category 4)

Personal Protective Equipment (PPE)

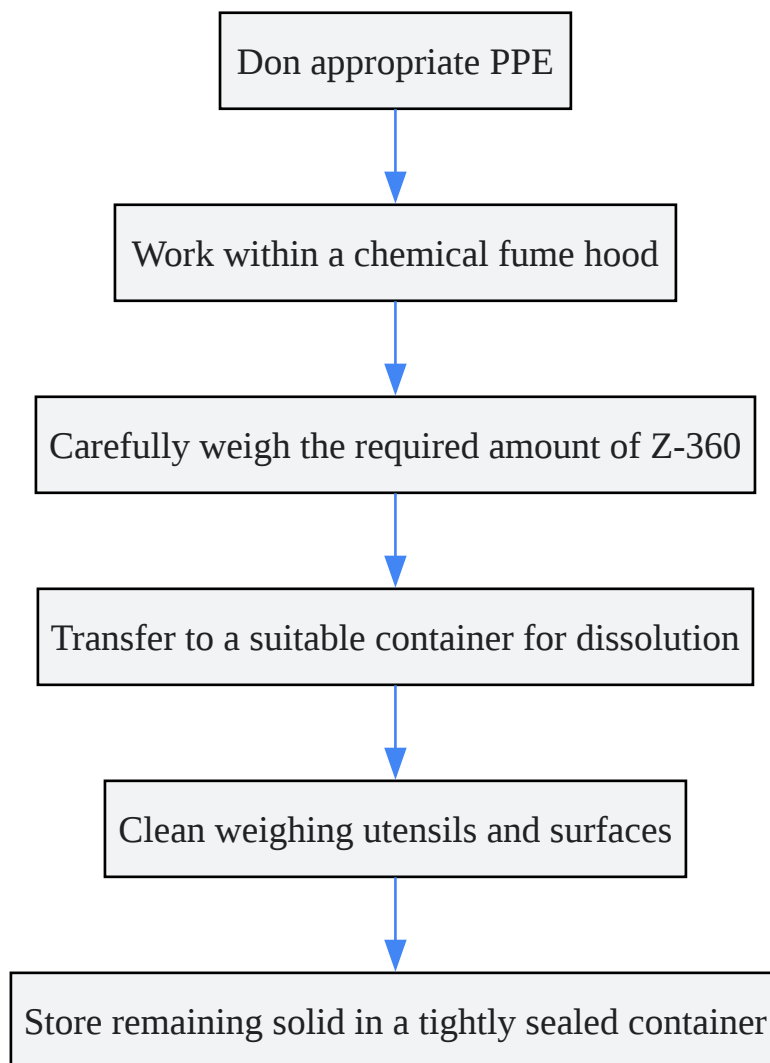
A comprehensive PPE strategy is mandatory to mitigate the risks associated with **Z-360**. The following table summarizes the required PPE for various laboratory operations.

Operation	Eye Protection	Hand Protection	Respiratory Protection	Body Protection
Weighing and Aliquoting (Solid)	Safety glasses with side-shields	Chemical resistant gloves (e.g., Nitrile, BS EN 374:2003 standard)	Use in a chemical fume hood. If risk assessment indicates, use a suitable respirator.[3]	Laboratory coat
Solution Preparation and Handling	Safety glasses with side-shields or goggles	Chemical resistant gloves (e.g., Nitrile, BS EN 374:2003 standard)[3]	Use in a well-ventilated area or chemical fume hood.[3]	Laboratory coat
Cell Culture Experiments	Safety glasses	Chemical resistant gloves	Work in a certified biological safety cabinet.	Laboratory coat
Animal Dosing (Oral)	Safety glasses	Chemical resistant gloves	N/A (if solution is handled carefully)	Laboratory coat
Spill Cleanup	Safety glasses and/or face shield	Chemical resistant gloves	Air-purifying respirator with appropriate cartridges	Protective clothing to prevent skin contact[3]

Operational and Handling Protocols

Safe handling practices are crucial to prevent exposure and contamination. The following workflows outline the standard procedures for working with **Z-360**.

Workflow for Handling Solid **Z-360**



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Caption: Standard procedure for weighing and handling solid **Z-360**.

Emergency First Aid Procedures

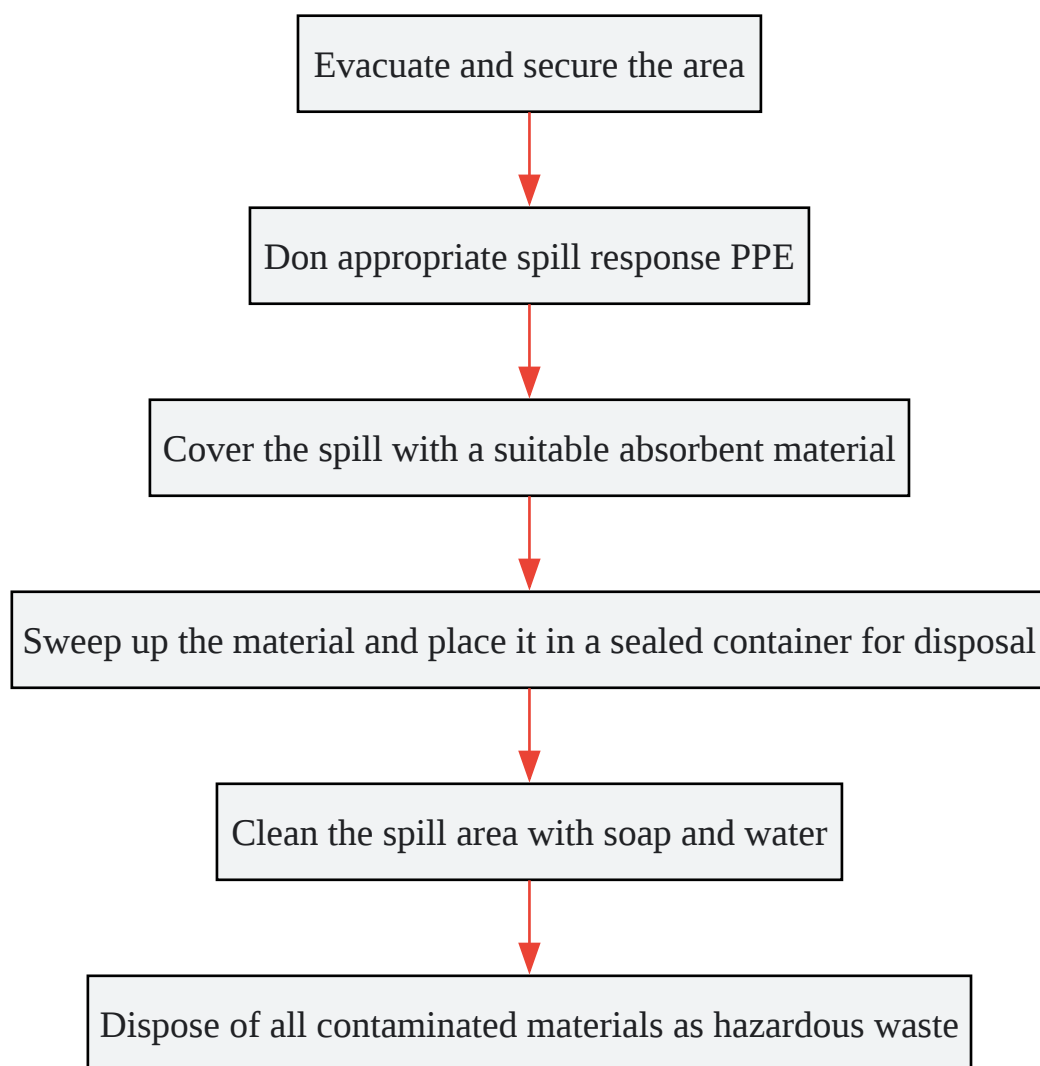
In the event of exposure, immediate and appropriate first aid is critical.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air and monitor their breathing. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention. [3]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and shoes. Seek medical attention. [3]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [3]
Ingestion	Rinse mouth with water. Do not induce vomiting unless directed by medical personnel. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [3]

Spill and Disposal Management

Proper management of spills and waste is essential to protect personnel and the environment.

Workflow for **Z-360** Spill Cleanup



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Caption: Step-by-step guide for cleaning up a **Z-360** spill.

Disposal Plan: All waste containing **Z-360**, including empty containers, contaminated PPE, and spill cleanup materials, must be disposed of as hazardous waste.

- Solid Waste: Collect in a designated, labeled, and sealed container.
- Liquid Waste: Collect in a designated, labeled, and sealed container. Do not pour down the drain.[3]
- Disposal Route: Arrange for collection by a specialized disposal company in accordance with national and local regulations.[3]

Experimental Protocols

Detailed methodologies are critical for reproducibility and safety in research involving **Z-360**.

In Vitro Cell Viability Assay (MTS Assay) This protocol is adapted from studies evaluating the effect of **Z-360** on cancer cell lines.^[1]

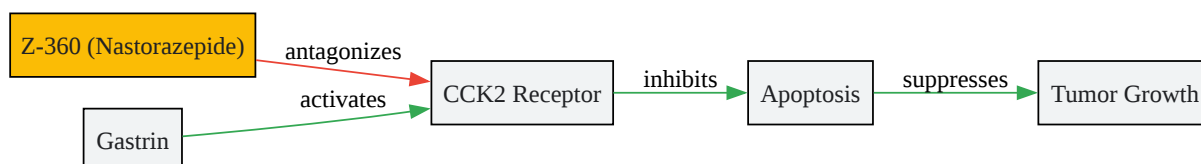
- **Cell Seeding:** Plate MIA PaCa-2/hCCK2R cells in 96-well plates and allow them to adhere for three days.
- **Serum Starvation:** Replace the medium with serum-free medium and incubate for 24 hours.
- **Z-360 Treatment:** Add **Z-360** solution (e.g., 1, 10, or 100 nM) to the appropriate wells and incubate for 1 hour.^[1]
- **Gastrin Stimulation:** Add gastrin-17 or gastrin-34 solution (e.g., 0.001 to 1 nM) to the wells and incubate for 24 hours under serum-free conditions.^[1]
- **MTS Assay:** Add Cell Titer 96 Aqueous One Solution to each well and incubate.
- **Data Acquisition:** Measure the absorbance at 490 nm to determine cell viability.

In Vivo Tumor Xenograft Studies in Mice This protocol is a general representation of in vivo studies conducted with **Z-360**.^[1]

- **Tumor Cell Implantation:** Subcutaneously implant MIA PaCa-2 cells into the flank of immunodeficient mice.
- **Tumor Growth:** Monitor tumor growth until a specified volume is reached (e.g., 100 mm³).^[4]
- **Randomization:** Randomize animals into treatment groups (e.g., vehicle, **Z-360**, gemcitabine, combination).
- **Dosing:** Administer **Z-360** orally (p.o.) at the specified dose and schedule (e.g., daily).
- **Monitoring:** Measure tumor volume and body weight regularly (e.g., three times a week).^[4]

- Endpoint: Sacrifice animals when tumors reach the maximum allowed size or if significant weight loss occurs.[4]
- Analysis: Excise tumors for weight measurement and further analysis (e.g., TUNEL staining, PCR).[1]

Logical Relationship of Z-360's Mechanism of Action



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Caption: **Z-360** antagonizes the CCK2 receptor, blocking gastrin's anti-apoptotic effects.

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